

Spectroscopic Profile of 2-Butoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Butoxybenzaldehyde

CAS No.: 7091-13-6

Cat. No.: B1266755

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Butoxybenzaldehyde** (CAS No. 7091-13-6). Due to the limited availability of complete, experimentally verified spectra in public databases, this document presents a combination of available data, predicted spectroscopic values based on analogous compounds, and detailed experimental protocols for acquiring such data. This guide is intended to serve as a valuable resource for the characterization and analysis of this compound in research and development settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. Below are the predicted ^1H and ^{13}C NMR spectral data for **2-Butoxybenzaldehyde**, based on established chemical shift principles and data from similar aromatic aldehydes.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of **2-Butoxybenzaldehyde** would be recorded in a deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6) on a spectrometer operating at a frequency of 400 MHz or higher. The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Table 1: Predicted ^1H NMR Data for **2-Butoxybenzaldehyde**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10.5	s	1H	Aldehyde proton (-CHO)
~7.8	dd	1H	Aromatic proton (ortho to -CHO)
~7.5	t	1H	Aromatic proton (para to -CHO)
~7.0	t	1H	Aromatic proton (meta to -CHO)
~6.9	d	1H	Aromatic proton (ortho to -O-Bu)
~4.1	t	2H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~1.8	sextet	2H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~1.5	sextet	2H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~0.9	t	3H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃

Note: Chemical shifts and coupling constants are estimations and may vary based on solvent and experimental conditions.

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum would typically be acquired with proton decoupling.

Table 2: Predicted ^{13}C NMR Data for **2-Butoxybenzaldehyde**

Chemical Shift (δ , ppm)	Assignment
~191	Carbonyl carbon (C=O)
~161	Aromatic carbon (-C-O-)
~136	Aromatic carbon (-C-CHO)
~134	Aromatic carbon
~128	Aromatic carbon
~121	Aromatic carbon
~113	Aromatic carbon
~68	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~31	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~19	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~14	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃

Note: These are predicted values and should be confirmed by experimental data.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For **2-Butoxybenzaldehyde**, a liquid, the spectrum can be obtained as a thin film between salt plates (e.g., NaCl or KBr) or using an Attenuated Total Reflectance (ATR) accessory.

Table 3: Predicted IR Absorption Bands for **2-Butoxybenzaldehyde**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3070-3010	Medium	Aromatic C-H stretch
~2960-2850	Strong	Aliphatic C-H stretch (butoxy group)
~2820, ~2720	Medium	Aldehyde C-H stretch (Fermi resonance doublet)
~1690	Strong	C=O stretch (aromatic aldehyde)
~1600, ~1480	Medium	Aromatic C=C ring stretch
~1250	Strong	Aryl-O-Alkyl ether C-O stretch (asymmetric)
~1040	Medium	Aryl-O-Alkyl ether C-O stretch (symmetric)
~750	Strong	C-H out-of-plane bend (ortho-disubstituted)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **2-Butoxybenzaldehyde**, Electron Ionization (EI) would be a common method. PubChem lists a GC-MS record for **2-Butoxybenzaldehyde**, indicating its amenability to this technique[1].

Table 4: Predicted Mass Spectrometry Fragmentation for **2-Butoxybenzaldehyde**

m/z	Predicted Fragment Ion	Comments
178	$[M]^{+}$	Molecular ion
149	$[M - \text{CHO}]^{+}$	Loss of the formyl radical
121	$[M - \text{C}_4\text{H}_9\text{O}]^{+}$	Loss of the butoxy radical
122	$[M - \text{C}_4\text{H}_8]^{+}$	McLafferty rearrangement (loss of butene) from the ether linkage
93	$[\text{C}_6\text{H}_5\text{O}]^{+}$	Phenyl oxonium ion
57	$[\text{C}_4\text{H}_9]^{+}$	Butyl cation

Experimental Protocols

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **2-Butoxybenzaldehyde** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^1H NMR Acquisition: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30-45 degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
- ^{13}C NMR Acquisition: Acquire the spectrum on the same instrument. Use proton decoupling to simplify the spectrum. A larger number of scans will be required compared to ^1H NMR to achieve a good signal-to-noise ratio.

IR Spectroscopy (ATR Method)

- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal.
- Sample Application: Place a small drop of liquid **2-Butoxybenzaldehyde** directly onto the ATR crystal, ensuring complete coverage.

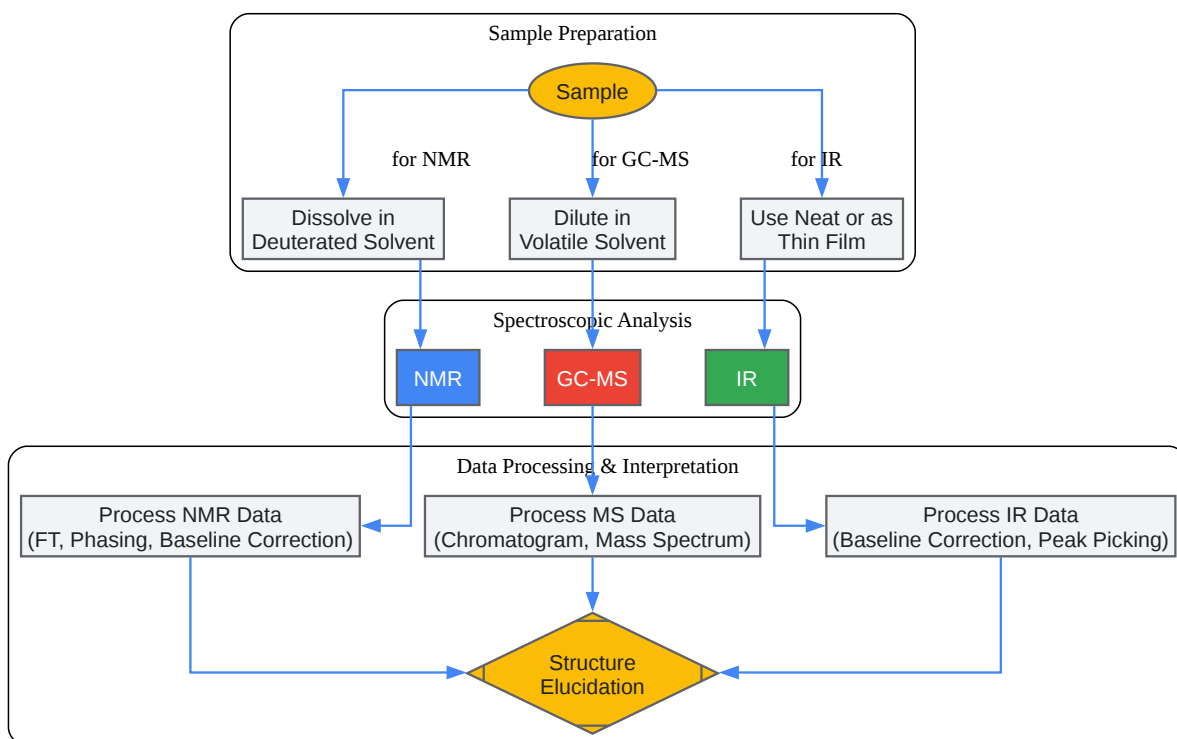
- **Spectrum Acquisition:** Acquire the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} .
- **Cleaning:** Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue after the measurement[2][3].

Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of **2-Butoxybenzaldehyde** (e.g., 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- **GC Conditions:**
 - **Injector:** Split/splitless injector, typically operated at $250\text{ }^{\circ}\text{C}$.
 - **Column:** A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane) is suitable for separating aromatic compounds.
 - **Oven Program:** A temperature program starting at a low temperature (e.g., $50\text{ }^{\circ}\text{C}$) and ramping up to a higher temperature (e.g., $280\text{ }^{\circ}\text{C}$) is used to ensure good separation and elution of the compound.
 - **Carrier Gas:** Helium is typically used as the carrier gas.
- **MS Conditions:**
 - **Ionization:** Electron Ionization (EI) at 70 eV.
 - **Mass Analyzer:** Quadrupole or ion trap.
 - **Scan Range:** A mass range of m/z 40-400 is appropriate to detect the molecular ion and key fragments.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a liquid organic compound like **2-Butoxybenzaldehyde**.



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Caption: Workflow for the spectroscopic analysis of **2-Butoxybenzaldehyde**.

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References

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- To cite this document: BenchChem. [Spectroscopic Profile of 2-Butoxybenzaldehyde: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266755/docs#spectroscopic-profile-of-2-butoxybenzaldehyde-a-technical-guide\]](https://www.benchchem.com/product/b1266755/docs#spectroscopic-profile-of-2-butoxybenzaldehyde-a-technical-guide)

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